

An In-depth Technical Guide to the Physical Properties of Vinylcyclohexane Monomer

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Compound of Interest

Compound Name: Vinylcyclohexane

Cat. No.: B147605

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This technical guide provides a comprehensive overview of the key physical properties of **vinylcyclohexane**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development and polymer chemistry who require precise data and methodologies for handling and characterizing this monomer.

Overview of Vinylcyclohexane

Vinylcyclohexane, also known as cyclohexylethylene, is a colorless liquid organic compound. [1][2] It consists of a vinyl group attached to a cyclohexane ring. Its primary application is as a monomer in the synthesis of polymers and copolymers, contributing to materials with specific mechanical properties. [2] A thorough understanding of its physical properties is crucial for its application in polymer synthesis, as a solvent, and as a starting material for other organic compounds. [1]

Physical Properties of Vinylcyclohexane

The boiling point and density are critical physical constants for the identification, purification, and handling of **vinylcyclohexane**. These properties are summarized below.

Physical Property	Value	Conditions
Boiling Point	128 °C	At standard atmospheric pressure (lit.) [3] [4] [5] [6]
127-128 °C	At standard atmospheric pressure [7]	
Density	0.805 g/mL	At 25 °C (lit.) [4] [6] [8] [9]
0.8 g/mL	Not specified [3]	
0.842 g/cm ³	At 0 °C [5]	

Experimental Determination of Physical Properties

Accurate determination of the boiling point and density of **vinylcyclohexane** requires standardized experimental protocols. The following sections detail the methodologies for these measurements.

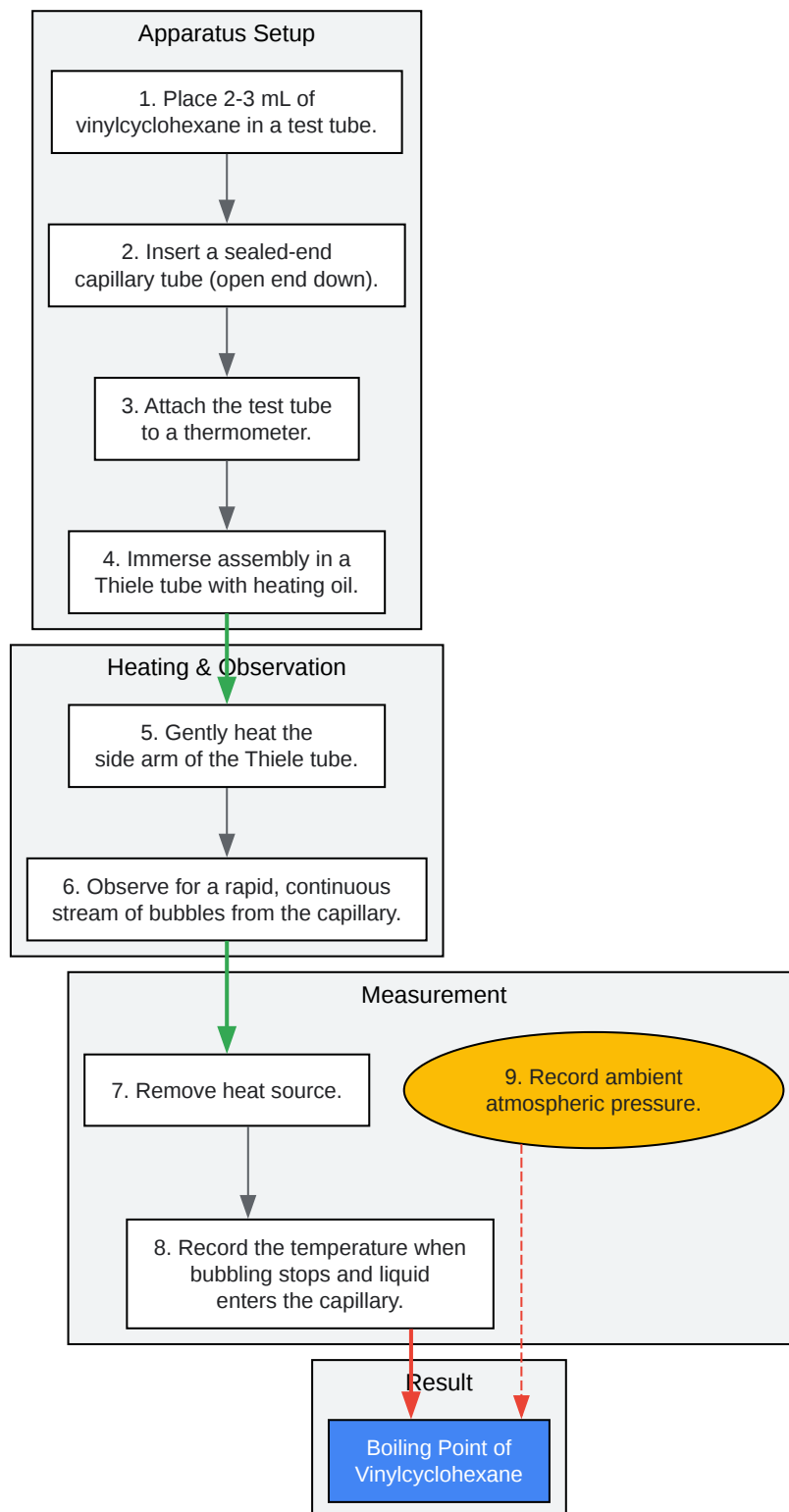
The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a sharp, constant temperature during distillation.[\[10\]](#)

Protocol:

- **Apparatus Setup:** Assemble a distillation apparatus or a micro boiling point apparatus using a Thiele tube. For the latter, a small test tube containing 2-3 mL of **vinylcyclohexane** is attached to a thermometer.[\[10\]](#) A capillary tube, sealed at one end, is placed inside the test tube with the open end down.[\[11\]](#)
- **Heating:** The apparatus is heated gently in a liquid bath (e.g., paraffin oil).[\[10\]](#)[\[11\]](#) The heating should be gradual to ensure uniform temperature distribution, which can be facilitated by stirring.[\[10\]](#)
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This indicates that the vapor pressure of the **vinylcyclohexane** is overcoming the external pressure.[\[11\]](#)

- **Measurement:** Continue gentle heating until a rapid and continuous stream of bubbles is observed. At this point, remove the heat source. The temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is recorded as the boiling point of **vinylcyclohexane**.[\[11\]](#)
- **Pressure Correction:** Since boiling point is dependent on atmospheric pressure, it is important to record the ambient pressure. If the pressure deviates significantly from standard pressure (760 mmHg), a correction may be necessary.

Workflow for Boiling Point Determination

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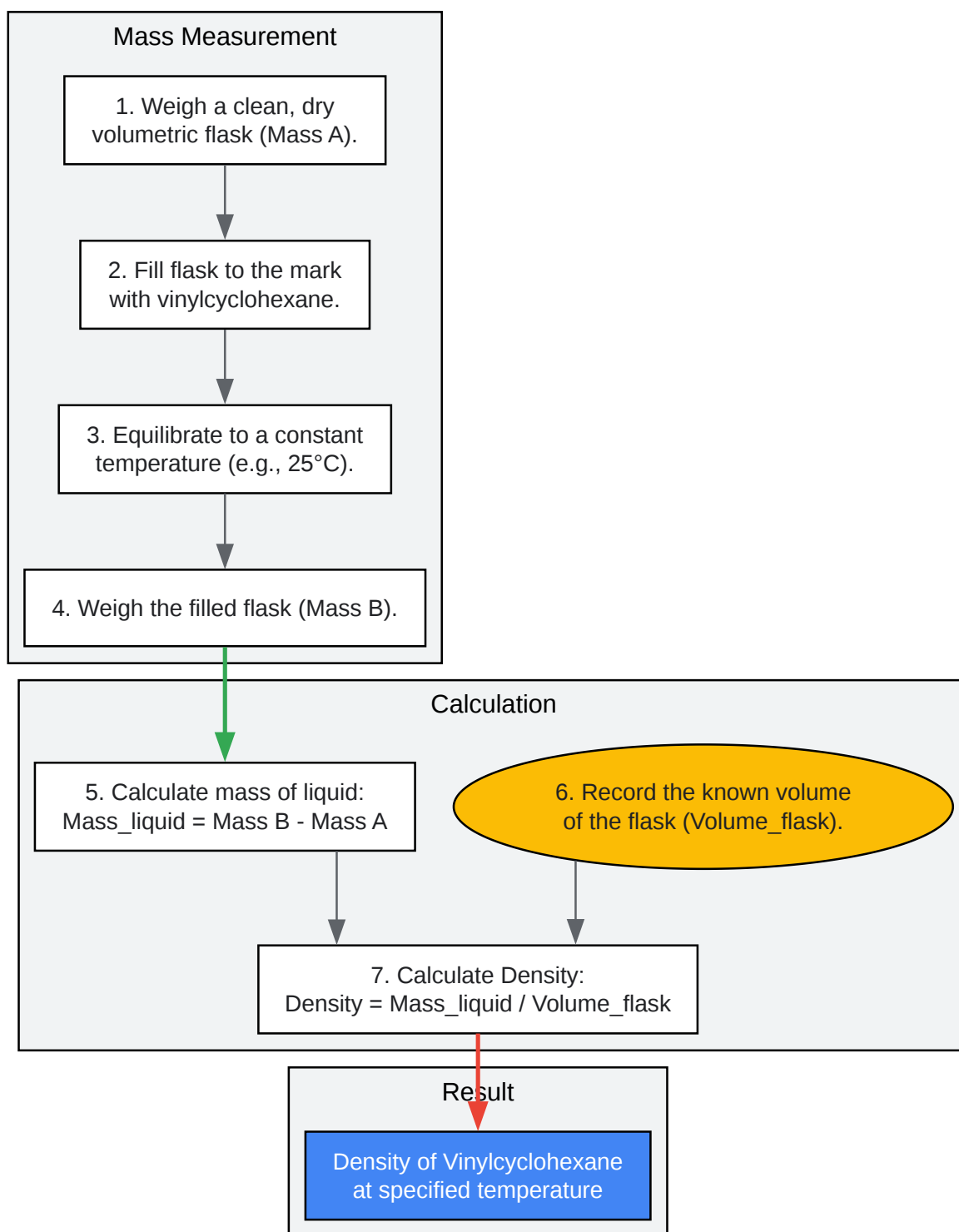
Workflow for Boiling Point Determination

Density is an intensive physical property defined as the mass of a substance per unit volume ($d = m/V$).^[12] It is temperature-dependent, so the temperature of the measurement must be recorded.

Protocol:

- **Mass Measurement of Empty Container:** Accurately weigh a clean, dry volumetric flask or pycnometer of a known volume (e.g., 10 mL) using an analytical balance. Record this mass.
- **Filling the Container:** Carefully fill the container with **vinylcyclohexane** up to the calibration mark. Ensure there are no air bubbles.
- **Temperature Equilibration:** Place the filled container in a constant temperature water bath until the **vinylcyclohexane** reaches the desired temperature (e.g., 25 °C). The volume of the liquid may change slightly, so it may be necessary to add or remove a small amount to align with the calibration mark.
- **Mass Measurement of Filled Container:** Dry the outside of the container and weigh it again on the analytical balance. Record this new mass.
- **Calculation:**
 - Calculate the mass of the **vinylcyclohexane** by subtracting the mass of the empty container from the mass of the filled container.
 - Divide the mass of the **vinylcyclohexane** by the known volume of the container to obtain the density.
 - Repeat the procedure for multiple trials to ensure accuracy.^[12]

Workflow for Density Determination

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Workflow for Density Determination

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